

Comprehensive Safety and Handling Guide for Propyl Phenylacetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Propyl phenylacetate*

CAS No.: *4606-15-9*

Cat. No.: *B1585323*

[Get Quote](#)

Propyl phenylacetate is a chemical compound that requires careful handling to ensure laboratory safety. This guide provides essential information for researchers, scientists, and drug development professionals on the necessary personal protective equipment (PPE), safe operational procedures, and proper disposal methods.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **Propyl phenylacetate**.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	178.23 g/mol	[2]
Appearance	Colorless liquid	[1][3]
Odor	Honey-like, fruity, rose-like	[1][3]
Boiling Point	240 °C at 753 mmHg	[1][3]
Flash Point	> 100 °C (> 212 °F)	[3]
Specific Gravity	0.985 - 0.995 @ 15.5 °C	[1][3]
Vapor Pressure	0.031 mmHg @ 25 °C (estimated)	[3]
Water Solubility	Very slightly soluble	[1][3]
Occupational Exposure Limits	Not established	[2]

Hazard Identification and Personal Protective Equipment (PPE)

While some sources indicate that **Propyl phenylacetate** does not meet the criteria for GHS hazard classification, it is crucial to handle it with care to minimize exposure.[1] The following personal protective equipment is recommended:

PPE Category	Recommendation
Eye and Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile or neoprene). A lab coat or chemical-resistant apron should also be worn.
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Operational Plan for Safe Handling

This section provides a step-by-step guide for the safe handling of **Propyl phenylacetate** in a laboratory setting.

1. Pre-Handling Preparations:

- Ensure a Safety Data Sheet (SDS) for **Propyl phenylacetate** is readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Inspect all PPE for integrity before use.
- Have an emergency eyewash station and safety shower readily available.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling Procedures:

- Avoid direct contact with skin and eyes.
- Prevent the formation of vapors and aerosols.
- Keep the container tightly closed when not in use.
- Use appropriate tools to dispense the chemical to avoid spills.
- Do not eat, drink, or smoke in the handling area.

3. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling.
- Clean the work area and any equipment used.
- Properly store **Propyl phenylacetate** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, reducing agents, and bases.^[2]

Emergency and First Aid Procedures

In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

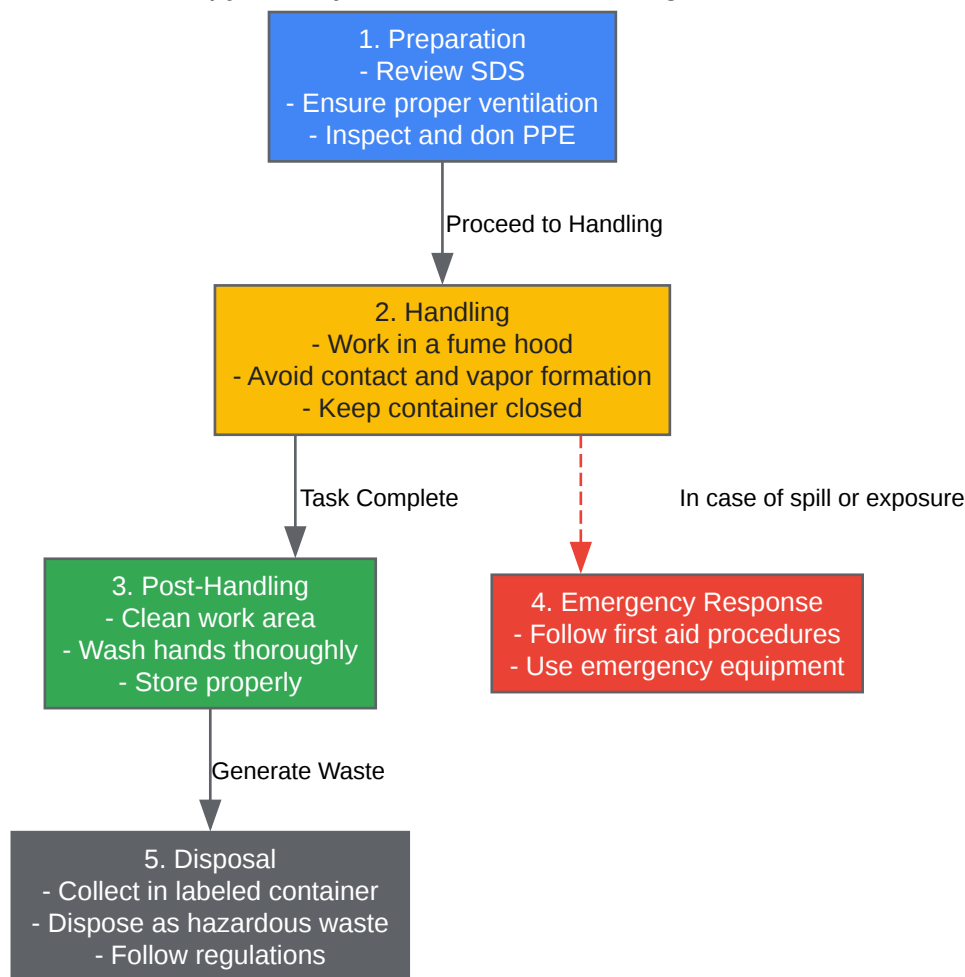
Propyl phenylacetate and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.[\[2\]](#)

Safe Handling Workflow for Propyl Phenylacetate

The following diagram illustrates the logical workflow for the safe handling of **Propyl phenylacetate**, from preparation to disposal.

Propyl Phenylacetate: Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for the safe handling of **Propyl phenylacetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propyl phenylacetate | C₁₁H₁₄O₂ | CID 221641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aurochemicals.com [aurochemicals.com]

- 3. propyl phenyl acetate, 4606-15-9 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Propyl Phenylacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585323/docs#comprehensive-safety-and-handling-guide-for-propyl-phenylacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)